

Technical Guide: Safety and Handling of 6-Bromo-1H-indazole-3-carbaldehyde

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Compound of Interest

Compound Name: 6-Bromo-1H-indazole-3-carbaldehyde

Cat. No.: B1293364

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **6-Bromo-1H-indazole-3-carbaldehyde** (CAS No. 885271-72-7), a key intermediate in pharmaceutical and material science research. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of experimental results.

Chemical and Physical Properties

6-Bromo-1H-indazole-3-carbaldehyde is a light yellow to brown solid.^[1] Its unique structure, featuring a bromine substitution, makes it a valuable building block for synthesizing diverse functional groups, particularly in the development of novel therapeutic agents.^[1]

Property	Value	Source
Molecular Formula	C ₈ H ₅ BrN ₂ O	[1][2][3]
Molecular Weight	225.04 g/mol	[1][2][4]
CAS Number	885271-72-7	[1][2][4]
Physical Form	Solid	[1][4]
Appearance	Light yellow to brown solid	[1]
Boiling Point	414.1°C at 760 mmHg	[4][5]
Density	1.8 ± 0.1 g/cm ³	[5]
Flash Point	204.2 ± 23.2 °C	[5]

Hazard Identification and Safety Data

This compound is classified as hazardous. The GHS classification indicates it can cause significant irritation and is harmful if ingested.[2][6]

Hazard Class	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed.[2][7]
Skin Corrosion/Irritation	H315	Causes skin irritation.[2][6][7]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation. [2][6][7]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.[2][6]

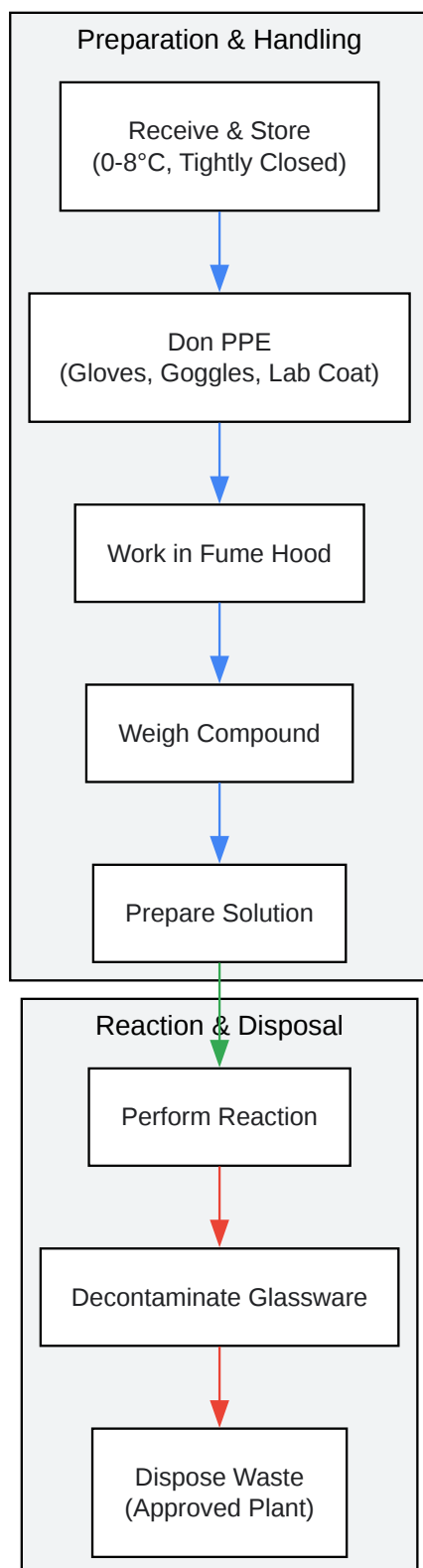
GHS Pictogram:

- GHS07 (Harmful/Irritant)[4]

Signal Word: Warning[2][4]

Personal Protective Equipment (PPE) and Handling

Proper handling is essential to minimize exposure risk. A standard laboratory workflow should be followed to ensure safety.



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Caption: General workflow for handling **6-Bromo-1H-indazole-3-carbaldehyde**.

Engineering Controls:

- Work exclusively in a well-ventilated area, preferably under a chemical fume hood.[6][8]
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
[8]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tight-sealing safety goggles or a face shield (European Standard EN166).[8]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[8]
Remove and wash contaminated clothing before reuse.[6]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[8]

Hygiene Measures:

- Wash hands thoroughly before breaks and immediately after handling the product.[6][7]
- Avoid contact with skin, eyes, and clothing.[8]
- Do not eat, drink, or smoke when using this product.[6]

Storage and Stability

- Storage Conditions: Store in a cool, dry, and well-ventilated place.[6] Recommended storage temperatures range from 0-8°C to as low as -20°C for long-term stability.[1][4] Keep the container tightly closed and sealed, away from moisture.[4][6]
- Incompatible Materials: Avoid strong oxidizing agents, strong acids, and strong bases.[8]

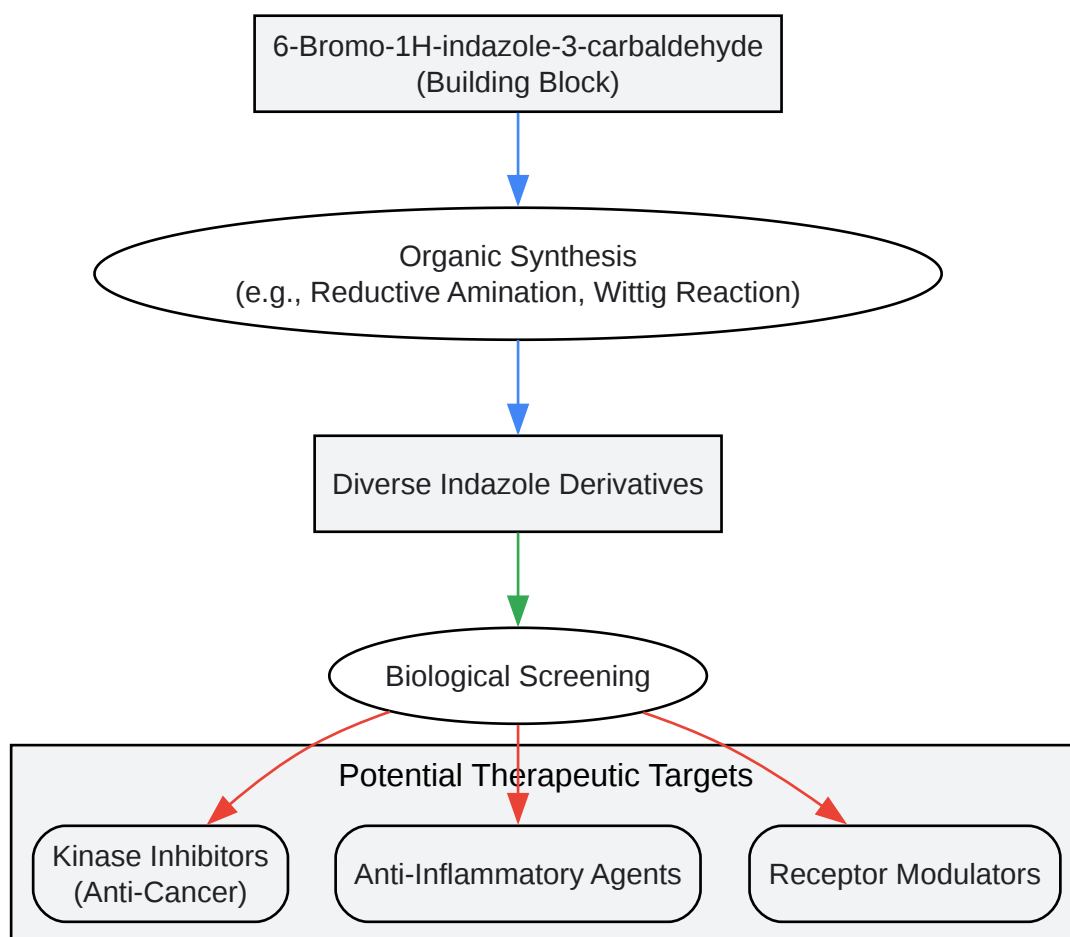
First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If the person is not breathing, give artificial respiration. Seek medical attention.[9]

- In Case of Skin Contact: Immediately wash off with plenty of soap and water while removing all contaminated clothing. If skin irritation persists, seek medical advice.[8][9]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[8] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and get immediate medical attention.[8][9]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[9]

Experimental Protocol: Synthesis of Indazole Derivatives

6-Bromo-1H-indazole-3-carbaldehyde is a crucial intermediate in the synthesis of various indazole derivatives, which are investigated for their potential as therapeutic agents.[1] Its aldehyde group provides a reactive site for further molecular elaboration.



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Caption: Role of the compound as an intermediate in drug discovery.

Example Synthesis: Nitrosation of 6-Bromoindole

The following is a generalized procedure adapted from literature for the synthesis of **6-Bromo-1H-indazole-3-carbaldehyde** from 6-bromoindole.^{[10][11]}

Materials:

- 6-Bromoindole
- Sodium Nitrite (NaNO_2)
- Acetone

- Water
- 2N Hydrochloric Acid (HCl)
- Ethyl Acetate (EA)
- Saturated Sodium Bicarbonate Solution
- Anhydrous Magnesium Sulfate

Procedure:

- Preparation: In a suitable reaction vessel, dissolve 6-bromoindole in a mixture of acetone and water.[\[10\]](#)
- Addition of Nitrite: Add an aqueous solution of sodium nitrite to the 6-bromoindole solution at room temperature.[\[10\]](#)
- Acidification: Slowly add 2N HCl solution to the reaction mixture to adjust the pH to approximately 2.5.[\[10\]](#) This step should be performed with caution in a fume hood as reddish-brown gas (likely NO_x) may be evolved.[\[10\]](#)
- Reaction Monitoring: Monitor the reaction progress using Thin-Layer Chromatography (TLC) until the starting material is consumed.[\[10\]](#)
- Work-up: Once the reaction is complete, add ethyl acetate to the mixture for extraction. Separate the organic and aqueous layers.[\[10\]](#)[\[11\]](#)
- Washing: Wash the organic layer with a saturated sodium bicarbonate solution.[\[10\]](#)
- Drying and Concentration: Dry the organic phase over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.[\[10\]](#)
- Purification: The crude solid can be further purified by column chromatography on silica gel or recrystallization as needed.[\[12\]](#)

Fire-Fighting and Spill Measures

- Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish a fire.
- Spill Containment: Use personal protective equipment. Avoid dust formation.[6] Sweep up the spilled material and shovel it into a suitable, closed container for disposal.[7] Prevent the product from entering drains or waterways.[6]

Waste Disposal

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[7][8]

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